

Compound Introduction and Chemical Profile

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Compound Focus: Felbinac

CAS No.: 5728-52-9

Cat. No.: S527838

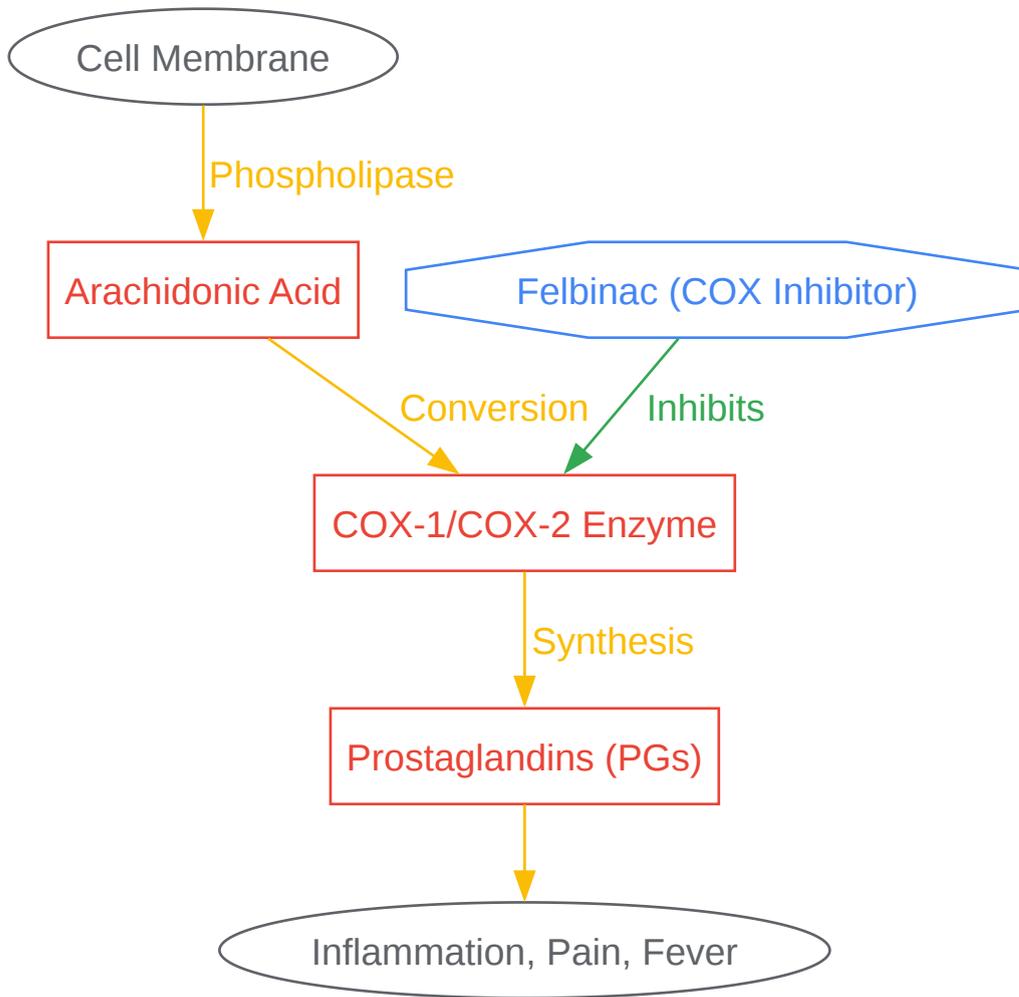
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Felbinac, or biphenyl-4-ylacetic acid ($C_{14}H_{12}O_2$), is a member of the arylacetic acid class of NSAIDs. It is also the active metabolite of the prodrug fenbufen [1] [2]. Its molecular weight is 212.248 g/mol, and it has a log P of 3.95, indicating favorable lipophilicity for skin penetration [3]. It is typically administered via topical formulations like gels, creams, or patches to treat musculoskeletal pain and inflammation [4] [1].

Mechanism of Action and Signaling Pathway

The primary mechanism of **Felbinac** is the inhibition of cyclooxygenase (COX) enzymes, specifically COX-1 and COX-2. This inhibition blocks the conversion of arachidonic acid to prostaglandins (PGs), which are key mediators of inflammation, pain, and fever [4] [2].

The following diagram illustrates this primary signaling pathway and the point of **Felbinac**'s intervention:



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Felbinac inhibits COX enzymes, reducing prostaglandin production and subsequent inflammation [4] [5].

Pharmacokinetic and Efficacy Profile

Felbinac's topical application enables localized effects with minimal systemic exposure. Key pharmacokinetic and efficacy data are summarized below.

Parameter	Details/Value	Contextual Information
Molecular Weight	212.24 g/mol [2]	Favorable for skin penetration (< 500 Da) [6].

Parameter	Details/Value	Contextual Information
log P (Lipophilicity)	3.95 [3]	Optimal for transdermal delivery (log P 1-3 is ideal) [6].
IC ₅₀ (COX-1)	865.68 nM [2]	Demonstrates relatively balanced inhibition of both COX isoforms.
IC ₅₀ (COX-2)	976 nM [2]	
Peak Plasma Time (T _{max})	2 hours (post-transdermal in zebrafish) [6]	Indicates rapid absorption through the skin.
Anti-inflammatory Efficacy	73.99% inhibition (carrageenan-induced rat paw edema) [2]	Oral administration of 20 mg/kg.
Analgesic Efficacy	68.7% writhing inhibition (acetic acid-induced mouse model) [2]	Oral administration of 20 mg/kg.

Key Experimental Models and Protocols

For researchers, here are detailed methodologies from cited studies on evaluating **Felbinac**.

Carrageenan-Induced Paw Edema in Rats (Anti-inflammatory Model)

This model assesses a compound's ability to suppress inflammation.

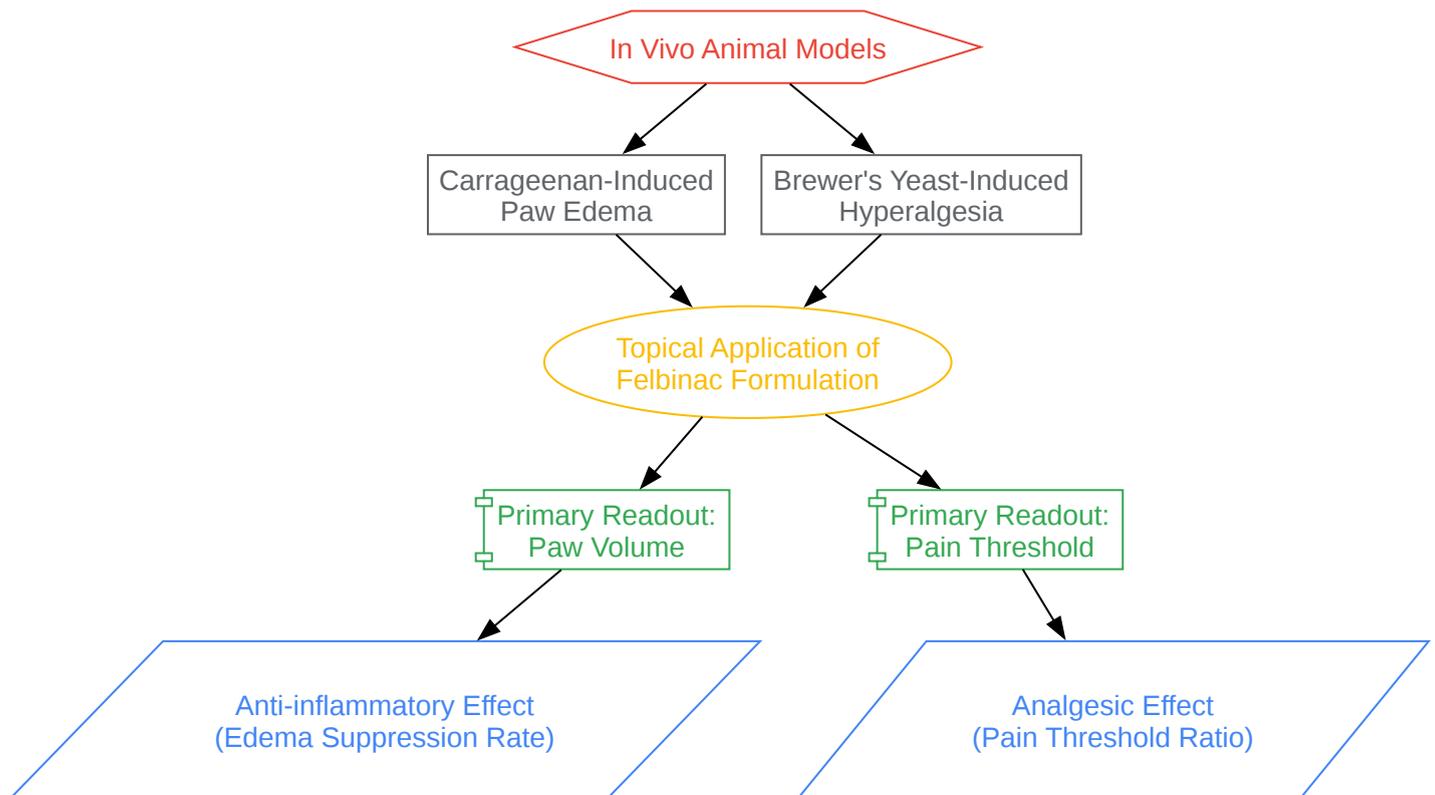
- **Animals:** Wistar male rats (130-180 g) [7] [2].
- **Induction:** Subcutaneous injection of 0.1 mL of 1% λ -carrageenan into the right hind paw [7].
- **Dosing:** A topical patch containing **Felbinac** (e.g., 0.5% or 3.5%) is applied to the dorsum of the paw. The patch is typically removed 2 hours post-application [7].
- **Measurement:** Paw volume is measured using a plethysmometer before carrageenan injection (baseline) and at 1, 3, 5, and 7 hours post-induction [7].
- **Analysis:** The edema rate and suppression rate are calculated to quantify anti-inflammatory effect [7].

Brewer's Yeast-Induced Hyperalgesia in Rats (Analgesic Model)

This model measures the compound's ability to reduce pain sensitivity.

- **Animals:** Wistar male rats (aged 7 weeks) [7].
- **Induction:** Subcutaneous injection of 0.1 mL of 10% brewer's yeast suspension into the hind paw [7].
- **Dosing:** A topical **Felbinac** patch is applied and removed after 2 hours [7].
- **Measurement:** The pain threshold (minimal pressure causing a reaction) is determined using a pain pressure stimulation device at baseline and subsequent time points [7].
- **Analysis:** The pain threshold ratio is calculated to evaluate analgesic efficacy [7].

The workflow for these in vivo efficacy studies is as follows:



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Workflow for *in vivo* efficacy assessment of **Felbinac** using standard rodent models [7] [2].

Research and Development Perspectives

- **Clinical Positioning:** Multiple double-blind clinical trials have shown that topical **Felbinac** has efficacy equivalent to oral NSAIDs like ibuprofen in treating soft tissue injuries and osteoarthritis, but with a significantly lower incidence of gastrointestinal side effects [8].
- **Formulation Enhancement:** Cyclodextrins, particularly HP β CD, can be used to enhance the solubility and transdermal delivery of **Felbinac** by forming inclusion complexes, though optimal concentration is crucial to ensure complex dissociation and drug availability [3].
- **Beyond COX Inhibition:** One study suggests **Felbinac** may inhibit the Chikungunya virus (CHIKV) *in vitro* (IC₅₀ 0.238 μ M), indicating potential for drug repurposing beyond its classical NSAID actions [2].

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nsaid-class]

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